

# alpha-Naphtholphthalein molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *alpha-Naphtholphthalein*

Cat. No.: *B1221687*

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## Alpha-Naphtholphthalein: Molecular Characteristics

**Alpha-Naphtholphthalein** is an organic compound primarily utilized as a pH indicator in laboratory settings. Its molecular structure and weight are fundamental to its chemical behavior and applications.

### Molecular Formula and Weight:

The chemical formula for **alpha-Naphtholphthalein** is C28H18O4.<sup>[1][2][3]</sup> This indicates that each molecule is composed of 28 carbon atoms, 18 hydrogen atoms, and 4 oxygen atoms. Based on this composition, the molecular weight of **alpha-Naphtholphthalein** is approximately 418.44 g/mol.<sup>[1][3][4]</sup> Other sources may cite slightly different values, such as 418.45 g/mol or 418.4 g/mol, due to variations in isotopic abundance calculations.<sup>[5][6]</sup>

Property	Value
Molecular Formula	<chem>C28H18O4</chem>
Molecular Weight	418.44 g/mol

### Chemical Structure and Properties:

**Alpha-Naphtholphthalein** belongs to the phthalein dye family. Its structure consists of two naphthol units attached to a central phthalide group. This intricate arrangement of aromatic rings and hydroxyl groups is responsible for its color-changing properties in response to varying pH levels. It typically appears as a pink to brown powder.[3]

As a pH indicator, **alpha-Naphtholphthalein** exhibits a color transition from colorless to reddish at a pH of approximately 7.3, and from greenish to blue at a pH of 8.7.[7] This makes it particularly useful for titrations involving weak acids in alcoholic solutions.[7] It is soluble in ethanol but insoluble in water.[7]

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CAS 596-01-0:  $\alpha$ -Naphtholphthalein | CymitQuimica [cymitquimica.com]
- 3. chemimpex.com [chemimpex.com]
- 4. alpha-Naphtholphthalein | Fisher Scientific [fishersci.ca]
- 5. merckindex.rsc.org [merckindex.rsc.org]
- 6. alpha-Naphtholphthalein | C<sub>28</sub>H<sub>18</sub>O<sub>4</sub> | CID 68993 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. alpha-Naphtholphthalein | 596-01-0 [chemicalbook.com]
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Address: 3281 E Guasti Rd  
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